

The Discovery and Enduring Legacy of Pyrazole Carboxylic Acid Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 1-methyl-5-(trifluoromethyl)-1H-pyrazole-3-carboxylic acid

Cat. No.: B183081

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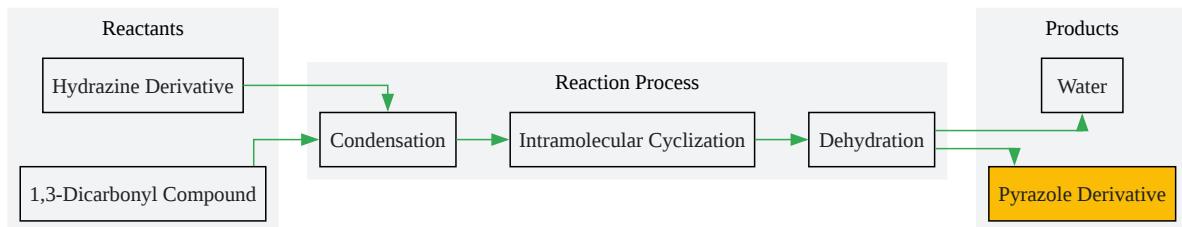
The pyrazole nucleus, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, stands as a cornerstone in modern medicinal chemistry. First brought to light in the late 19th century, its derivatives, particularly pyrazole carboxylic acids, have demonstrated a remarkable breadth of pharmacological activities. This has led to their successful integration into a multitude of blockbuster drugs, from anti-inflammatory agents to targeted cancer therapies. This technical guide provides an in-depth exploration of the discovery, history, synthesis, and biological significance of pyrazole carboxylic acid derivatives, offering valuable insights for researchers at the forefront of drug discovery.

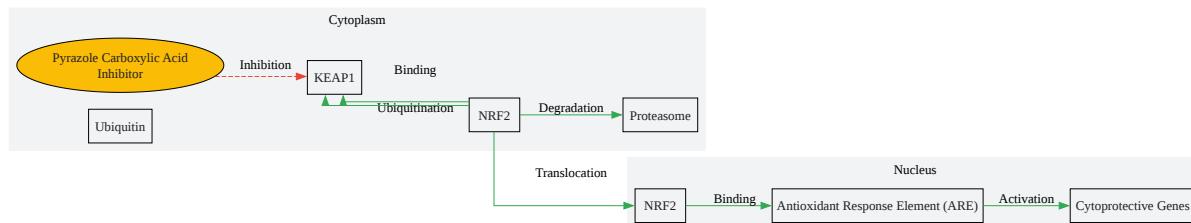
A Serendipitous Discovery and a Rich History

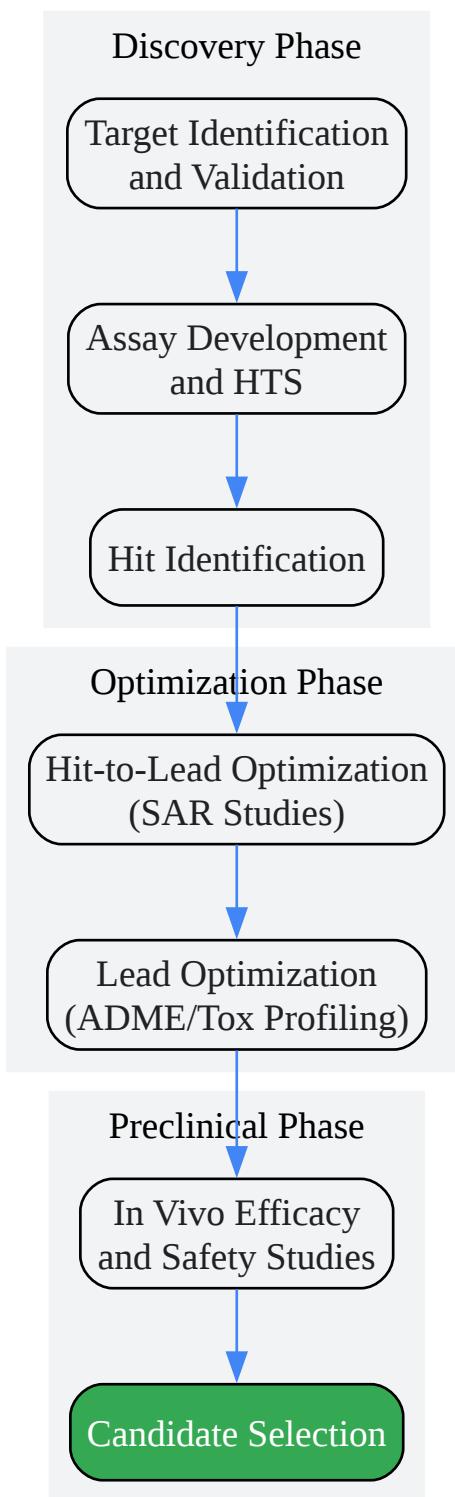
The story of pyrazoles begins in 1883 with German chemist Ludwig Knorr.^[1] While attempting to synthesize quinine derivatives, Knorr serendipitously discovered a new class of compounds through the condensation of ethyl acetoacetate with phenylhydrazine.^[1] This reaction, now famously known as the Knorr pyrazole synthesis, laid the foundational stone for pyrazole chemistry. The initial pyrazolone derivatives, such as Antipyrine (Phenazone), quickly found application as some of the first synthetic analgesic and antipyretic drugs, showcasing the immediate therapeutic potential of this novel scaffold.^[1]

The timeline below highlights key milestones in the discovery and development of pyrazole-containing drugs, illustrating the enduring impact of Knorr's initial discovery.

Early Research | [Synthesis of Pyrazole Derivatives](#) | [Expansion of Reaction Application](#) | [Modern Era of Organic Chemistry](#)





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References

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